

MK-319 solubility in DMSO and other solvents

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Compound of Interest

Compound Name: MK 319

Cat. No.: B13437780

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Application Notes and Protocols for MK-319

For Researchers, Scientists, and Drug Development Professionals

Abstract

MK-319 is a potent and selective inhibitor of aldose reductase, a key enzyme in the polyol pathway. Elevated activity of this pathway is implicated in the pathogenesis of diabetic complications. This document provides detailed information on the solubility of MK-319 in various solvents, protocols for its handling and use in experimental settings, and an overview of the signaling pathway it modulates. Due to the limited availability of public quantitative solubility data, this guide provides a framework for researchers to determine solubility in their specific experimental contexts.

Solubility of MK-319

Quantitative solubility data for MK-319 in dimethyl sulfoxide (DMSO) and other common laboratory solvents is not widely published. It is a common practice for researchers to prepare stock solutions in DMSO for in vitro studies. The solubility can be influenced by factors such as the purity of the compound, temperature, and the presence of other solutes. It is therefore recommended that researchers determine the solubility for their specific batch of MK-319 and experimental conditions.

Table 1: Solubility of MK-319 in Common Laboratory Solvents

Solvent	Solubility	Remarks
Dimethyl Sulfoxide (DMSO)	Data not publicly available. Generally used as a solvent for preparing concentrated stock solutions.	Researchers should determine the maximum solubility for their specific application.
Ethanol	Data not publicly available.	May be suitable for some formulations, but solubility should be experimentally verified.
Water	Expected to be poorly soluble.	The carboxylic acid moiety may allow for some solubility in aqueous buffers at specific pH values.
Phosphate-Buffered Saline (PBS)	Data not publicly available.	Solubility in aqueous buffers is critical for many biological assays and should be determined.

Experimental Protocols

General Protocol for Determining Thermodynamic Solubility

This protocol provides a standardized method to determine the thermodynamic solubility of MK-319 in a solvent of choice. This method, often referred to as the shake-flask method, ensures that the solution has reached equilibrium to provide an accurate measure of solubility.

Materials:

- MK-319 (solid powder)
- Solvent of choice (e.g., DMSO, Ethanol, PBS pH 7.4)
- Vials with screw caps

- Orbital shaker or vortex mixer
- Centrifuge
- Syringe filters (0.22 μ m)
- High-Performance Liquid Chromatography (HPLC) system with a suitable column and detector (e.g., UV-Vis) or a UV-Vis spectrophotometer.
- Analytical balance

Procedure:

- Preparation of Supersaturated Solution:
 - Weigh a small, accurately known amount of MK-319 (e.g., 1-5 mg) and place it into a vial.
 - Add a specific volume of the chosen solvent (e.g., 1 mL) to the vial to create a suspension. The amount of solid should be in excess of its expected solubility.
- Equilibration:
 - Securely cap the vial.
 - Place the vial on an orbital shaker or use a vortex mixer to agitate the suspension.
 - Incubate at a constant temperature (e.g., 25°C or 37°C) for a sufficient period to reach equilibrium (typically 24-48 hours). This extended incubation allows for the dissolution and precipitation processes to reach a steady state.
- Separation of Undissolved Solid:
 - After the incubation period, centrifuge the suspension at high speed (e.g., 10,000 x g) for 15-20 minutes to pellet the undissolved solid.
- Sample Collection and Dilution:
 - Carefully collect an aliquot of the clear supernatant without disturbing the pellet.

- Filter the supernatant through a 0.22 μm syringe filter to remove any remaining particulate matter.
- Accurately dilute the filtered supernatant with the same solvent to a concentration that falls within the linear range of the analytical method.
- Quantification:
 - Analyze the diluted sample using a pre-validated HPLC method or UV-Vis spectrophotometry.
 - Prepare a standard curve of MK-319 of known concentrations in the same solvent.
 - Determine the concentration of MK-319 in the diluted sample by comparing its response to the standard curve.
- Calculation of Solubility:
 - Calculate the original concentration in the undiluted supernatant, taking into account the dilution factor. This value represents the thermodynamic solubility of MK-319 in the chosen solvent at the specified temperature.

Protocol for Preparation of a 10 mM Stock Solution in DMSO

For many in vitro assays, a concentrated stock solution of the test compound is prepared in DMSO and then diluted to the final desired concentration in the assay medium.

Materials:

- MK-319 (solid powder, Molecular Weight: 470.60 g/mol)
- Anhydrous DMSO
- Microcentrifuge tubes or vials
- Vortex mixer

- Sonicator (optional)

Procedure:

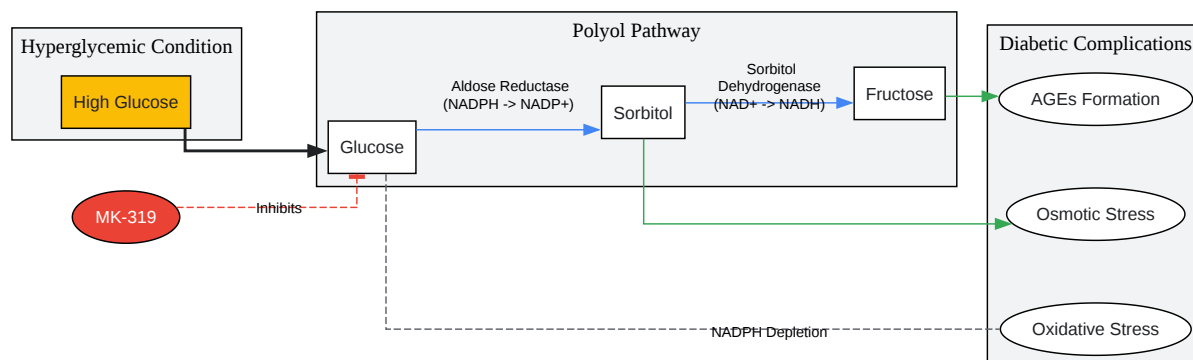
- Calculation:
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)} * 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} * 0.001 \text{ L} * 470.60 \text{ g/mol} * 1000 \text{ mg/g} = 4.706 \text{ mg}$
- Weighing and Dissolving:
 - Accurately weigh 4.71 mg of MK-319 and place it into a suitable vial.
 - Add 1 mL of anhydrous DMSO to the vial.
- Solubilization:
 - Vortex the solution vigorously for several minutes.
 - If the compound does not fully dissolve, sonicate the vial in a water bath for 5-10 minutes.
 - Visually inspect the solution to ensure there are no undissolved particles.
- Storage:
 - Store the stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.

Signaling Pathway and Experimental Workflow Diagrams

The Polyol Pathway and the Role of MK-319

MK-319 is an inhibitor of aldose reductase, the first and rate-limiting enzyme in the polyol pathway.^{[1][2]} Under hyperglycemic conditions, excess glucose is shunted into this pathway, leading to the accumulation of sorbitol and fructose in tissues that do not depend on insulin for

glucose uptake.[3][4] This process contributes to diabetic complications through osmotic stress, increased oxidative stress due to the consumption of NADPH, and the formation of advanced glycation end products (AGEs).[1]

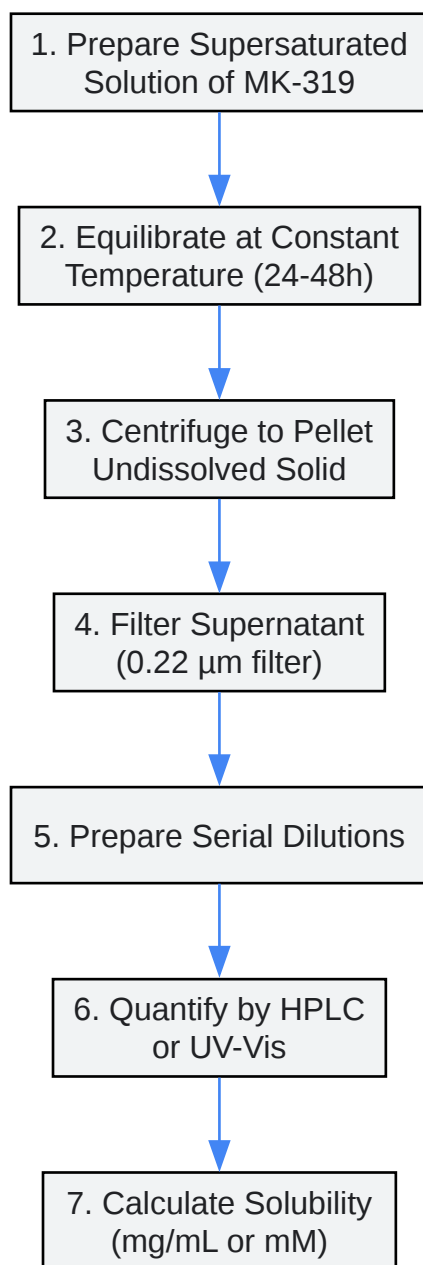


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Caption: The Polyol Pathway and Inhibition by MK-319.

Experimental Workflow for Solubility Determination

The following diagram outlines the key steps in the experimental workflow for determining the thermodynamic solubility of MK-319.



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Caption: Workflow for Thermodynamic Solubility Assay.

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- To cite this document: BenchChem. [MK-319 solubility in DMSO and other solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13437780#mk-319-solubility-in-dms0-and-other-solvents]

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